

Monobutyl Phosphate-d9: A Technical Guide to Isotopic Purity

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Compound of Interest

Compound Name: **Monobutyl phosphate-d9**

Cat. No.: **B13847501**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core requirements for the isotopic purity of **Monobutyl phosphate-d9**. **Monobutyl phosphate-d9** is the deuterium-labeled version of Monobutyl phosphate, a compound relevant in various industrial and research applications. As a stable isotope-labeled internal standard, the accuracy of quantitative analyses in mass spectrometry-based studies hinges on the precise characterization of its isotopic purity. This document outlines the typical specifications, detailed analytical methodologies for verification, and the logical workflows involved in its quality control.

Isotopic Purity and its Significance

In the context of **Monobutyl phosphate-d9**, isotopic purity refers to the percentage of the material that consists of the fully deuterated (d9) molecule. The presence of less-deuterated species (d0 to d8) can interfere with analytical measurements, leading to inaccuracies in quantification. Therefore, stringent quality control of isotopic purity is paramount for its use in regulated and research environments.

Quantitative Data Summary

The isotopic purity of **Monobutyl phosphate-d9** is determined through a combination of analytical techniques. While specific requirements may vary based on the application, the following table summarizes typical specifications provided by commercial suppliers and the data obtained through analytical characterization.

Parameter	Specification	Method of Analysis
Chemical Purity	>98%	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity (d9)	≥98%	High-Resolution Mass Spectrometry (HRMS)
Isotopic Distribution		
d9	Report Value	High-Resolution Mass Spectrometry (HRMS)
d8	Report Value	High-Resolution Mass Spectrometry (HRMS)
d7	Report Value	High-Resolution Mass Spectrometry (HRMS)
...	Report Value	High-Resolution Mass Spectrometry (HRMS)
d0	Report Value	High-Resolution Mass Spectrometry (HRMS)
Deuterium Incorporation	≥99 atom % D	Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental Protocols

The determination of isotopic purity for **Monobutyl phosphate-d9** involves rigorous analytical testing. The following are detailed methodologies for the key experiments.

High-Resolution Mass Spectrometry (HRMS) for Isotopic Purity

Objective: To determine the isotopic distribution and calculate the percentage of the d9 isotopologue.

Methodology:

- Sample Preparation: A stock solution of **Monobutyl phosphate-d9** is prepared in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL. This is further diluted to a working concentration of 1 µg/mL.
- Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or an Orbitrap instrument, is used. The instrument is typically coupled with a liquid chromatography system (LC-MS) to ensure the analysis of a pure peak corresponding to **Monobutyl phosphate-d9**.
- Data Acquisition: The sample is introduced into the mass spectrometer, and data is acquired in full scan mode in the negative ion mode, as organophosphates readily deprotonate. The mass range is set to cover the expected m/z values of **Monobutyl phosphate-d9** and its isotopologues.
- Data Analysis:
 - The theoretical monoisotopic mass of unlabeled Monobutyl phosphate ($C_4H_{11}O_4P$) is 154.0395.
 - The theoretical monoisotopic mass of **Monobutyl phosphate-d9** ($C_4H_2D_9O_4P$) is 163.0959.
 - The acquired mass spectrum is analyzed to identify the ion corresponding to the $[M-H]^-$ of **Monobutyl phosphate-d9** (m/z 162.0881).
 - The isotopic cluster, which includes the peak for the fully deuterated (d9) species and peaks for species with fewer deuterium atoms (d8, d7, etc.), is examined.
 - The relative abundance of each isotopic peak is used to calculate the isotopic purity using the following formula:
 - Isotopic Purity (% d9) = (Intensity of d9 peak / Sum of intensities of all isotopic peaks) x 100

Nuclear Magnetic Resonance (NMR) Spectroscopy for Deuterium Incorporation

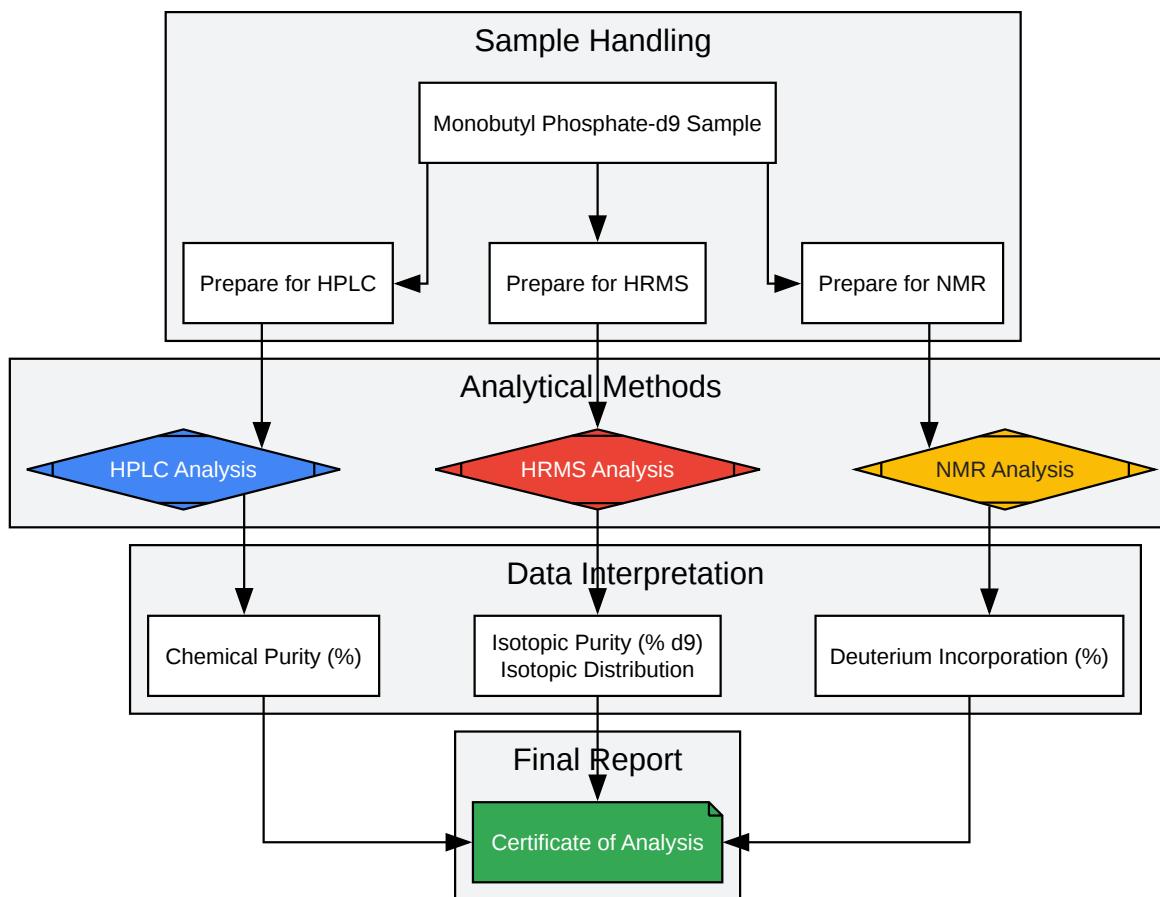
Objective: To confirm the positions of deuterium labeling and to estimate the overall deuterium incorporation.

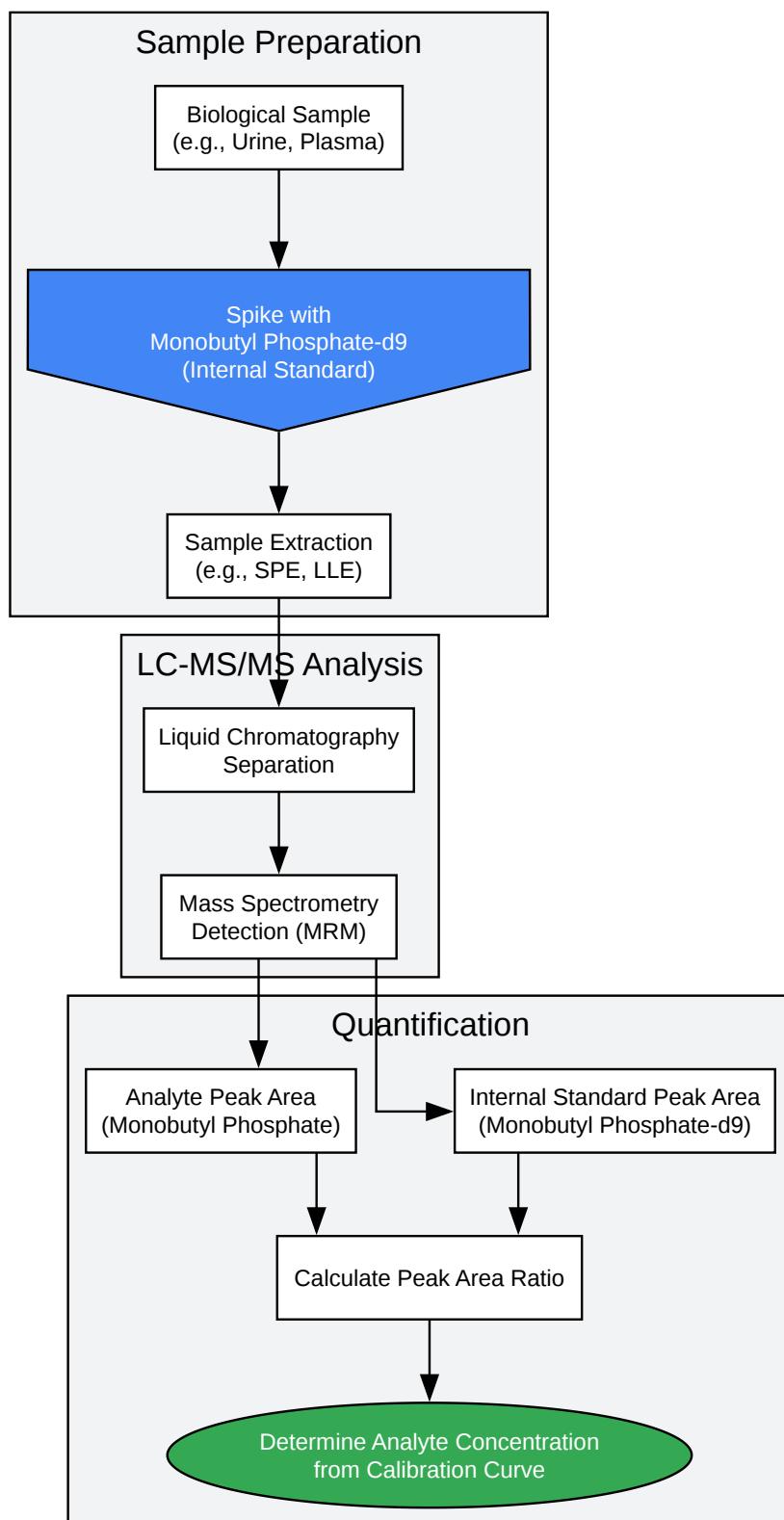
Methodology:

- Sample Preparation: Approximately 5-10 mg of **Monobutyl phosphate-d9** is dissolved in a suitable deuterated solvent (e.g., Methanol-d4, D₂O).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- Data Acquisition:
 - ¹H NMR: A standard proton NMR spectrum is acquired. The absence or significant reduction of signals in the regions corresponding to the butyl chain protons confirms successful deuteration.
 - ²H NMR: A deuterium NMR spectrum is acquired. The presence of signals at the chemical shifts corresponding to the butyl chain confirms the location of the deuterium labels.
 - ³¹P NMR: A phosphorus-31 NMR spectrum can be acquired to confirm the phosphate moiety.
- Data Analysis: The degree of deuteration can be estimated by comparing the residual proton signals in the ¹H NMR spectrum to a known internal standard.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the comprehensive analysis of **Monobutyl phosphate-d9** isotopic purity.



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